

Solubility of 2-Phenyl-1H-imidazole-4-carboxylic acid in organic solvents

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Phenyl-1H-imidazole-4-carboxylic acid

Cat. No.: B1586077

[Get Quote](#)

An In-Depth Technical Guide to the Solubility of **2-Phenyl-1H-imidazole-4-carboxylic Acid** in Organic Solvents

Abstract

This technical guide provides a comprehensive analysis of the solubility characteristics of **2-Phenyl-1H-imidazole-4-carboxylic acid** ($C_{10}H_8N_2O_2$), a heterocyclic compound of significant interest in medicinal chemistry and materials science. In the absence of extensive, publicly available quantitative solubility data for this specific molecule, this document establishes a robust predictive framework based on its fundamental physicochemical properties and the principles of solute-solvent interactions. We analyze its amphiphilic structure, featuring a hydrophobic phenyl group and hydrophilic imidazole and carboxylic acid moieties, to provide qualitative solubility predictions across a range of common organic solvents. Furthermore, this guide delivers a detailed, field-proven experimental protocol for the quantitative determination of thermodynamic solubility using the gold-standard shake-flask method. This document is intended to empower researchers, chemists, and drug development professionals with the theoretical knowledge and practical tools necessary to effectively utilize **2-Phenyl-1H-imidazole-4-carboxylic acid** in their work.

Introduction: The Significance of 2-Phenyl-1H-imidazole-4-carboxylic Acid

2-Phenyl-1H-imidazole-4-carboxylic acid is a bifunctional organic molecule featuring a rigid imidazole core, a carboxylic acid group capable of hydrogen bonding and salt formation, and a nonpolar phenyl substituent. This unique combination of functional groups makes it a valuable building block (scaffold) in the synthesis of pharmacologically active agents and functional materials. The imidazole nucleus is a common feature in many pharmaceuticals, and the carboxylic acid group provides a handle for forming derivatives or interacting with biological targets.

Understanding the solubility of this compound is a critical first step in its application. Solubility dictates the choice of solvents for chemical synthesis, influences the feasibility of purification by crystallization, and is a crucial determinant of bioavailability in drug development. This guide provides the foundational knowledge to predict and experimentally verify its solubility behavior.

Physicochemical Profile: The Molecular Basis of Solubility

The solubility of a compound is intrinsically linked to its molecular structure and resulting physicochemical properties. The key to understanding the behavior of **2-Phenyl-1H-imidazole-4-carboxylic acid** lies in recognizing its distinct structural domains.

Molecular Structure:

- To cite this document: BenchChem. [Solubility of 2-Phenyl-1H-imidazole-4-carboxylic acid in organic solvents]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1586077#solubility-of-2-phenyl-1h-imidazole-4-carboxylic-acid-in-organic-solvents>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com